

Technical Support Center: HOE961 Antiviral Assays

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Compound of Interest

Compound Name: HOE961

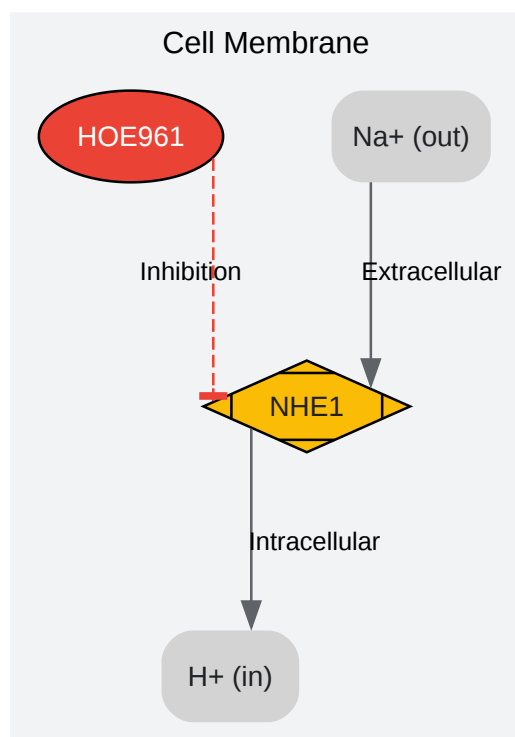
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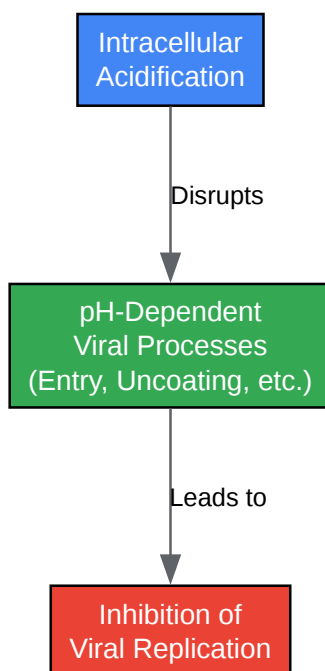
Welcome to the technical support center for **HOE961** antiviral assays. This resource provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with the Na⁺/H⁺ exchanger isoform 1 (NHE1) inhibitor, **HOE961**.

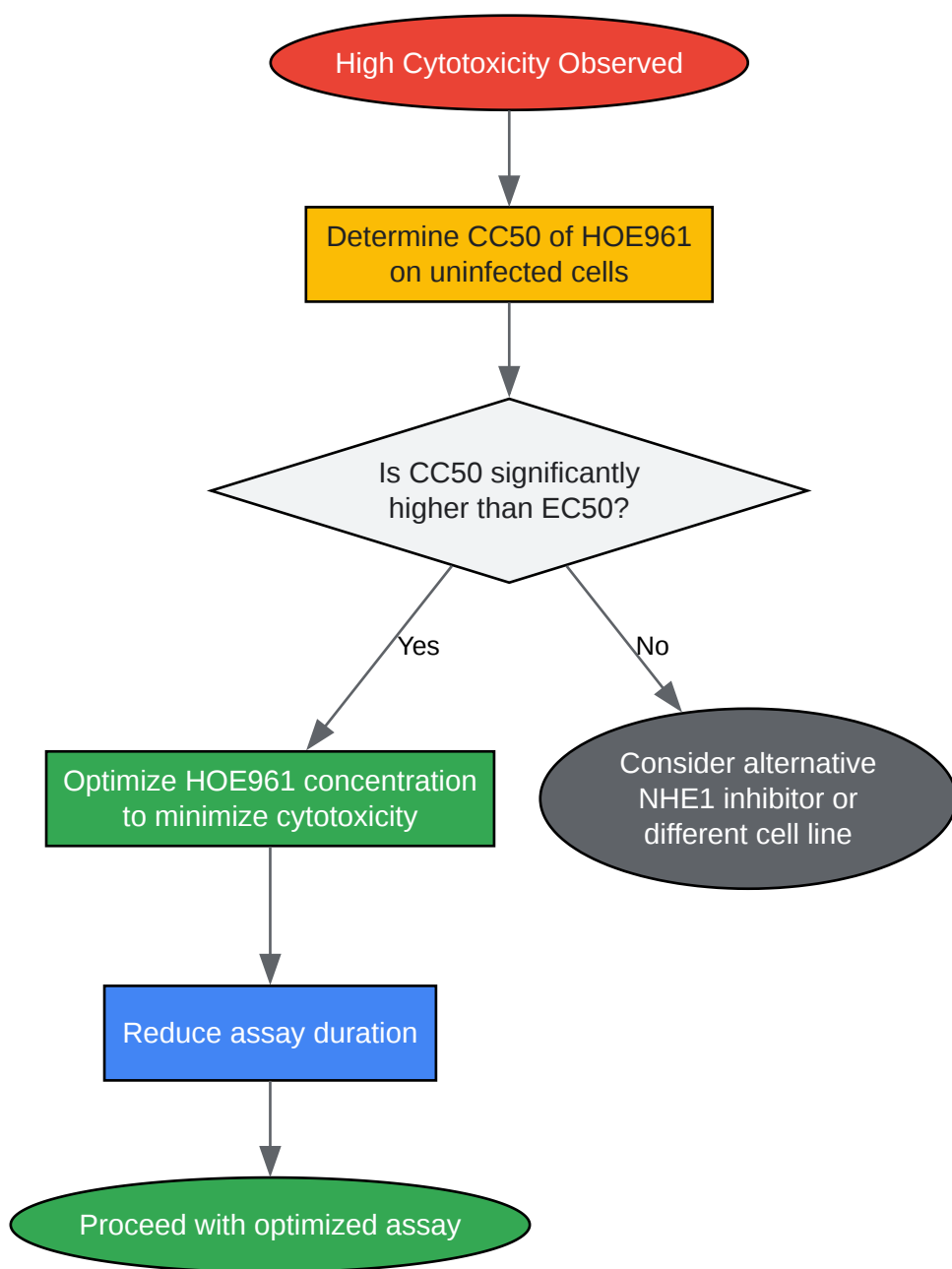
I. Mechanism of Action & Signaling Pathway

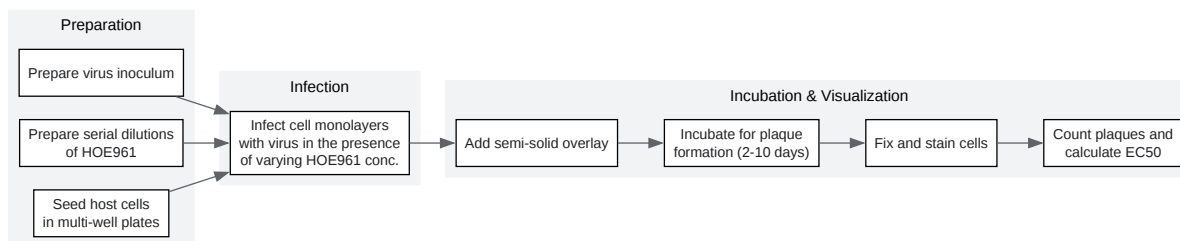
HOE961 is a potent and selective inhibitor of the Na⁺/H⁺ exchanger isoform 1 (NHE1), a ubiquitously expressed membrane protein crucial for regulating intracellular pH (pHi) and cell volume.^{[1][2]} By blocking the exchange of extracellular sodium ions (Na⁺) for intracellular protons (H⁺), **HOE961** leads to intracellular acidification.^[2] This disruption of pH homeostasis can interfere with various stages of the viral life cycle that are pH-dependent, such as viral entry, uncoating, and replication.^{[3][4]}



Intracellular Environment







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References

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